

Spectroscopic Characterization of Benzanilide Derivatives: A Technical Overview

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Compound of Interest

Compound Name: *Benzanilide, 2'-benzoylthio-*

CAS No.: 1047-61-6

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For the Attention of Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the spectroscopic data for benzanilide and its derivatives. While specific experimental data for "**Benzanilide, 2'-benzoylthio-**" is not readily available in the public domain, this document summarizes the typical spectroscopic characteristics of the core benzanilide structure, offering a foundational understanding for researchers in the field. The information presented here is crucial for the structural elucidation and purity assessment of newly synthesized compounds within this class.

Spectroscopic Data Summary

The following tables present a summary of nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for the parent compound, Benzanilide. This information serves as a reference point for the characterization of substituted benzanilides, such as "**Benzanilide, 2'-benzoylthio-**".

Table 1: ¹H NMR Spectral Data of Benzanilide

Chemical Shift (ppm)	Multiplicity	Assignment
7.20 - 7.80	m	Aromatic protons
10.3	s	NH proton

Note: The specific chemical shifts and coupling constants for "Benzanilide, 2'-benzoylthio-" would be influenced by the presence and position of the benzoylthio substituent.

Table 2: Infrared (IR) Spectral Data of Benzanilide

Wavenumber (cm ⁻¹)	Intensity	Assignment
3450-3150	-	N-H Stretching
1650	-	Amide I band (C=O stretch)
~1000	-	C=S vibrations (in thiobenzanilides)[1]

Note: The IR spectrum of a thiobenzanilide derivative would be expected to show a characteristic band for the C=S vibration.[1]

Table 3: Mass Spectrometry (MS) Data of Benzanilide

m/z	Relative Intensity (%)	Assignment
197	33.56	[M] ⁺ (Molecular Ion)[2]
105	99.99	[C ₆ H ₅ CO] ⁺ (Benzoyl cation)[2]
77	47.47	[C ₆ H ₅] ⁺ (Phenyl cation)[2]

Note: The fragmentation pattern of substituted benzanilides can be influenced by the nature and position of the substituents.[3][4][5]

Experimental Protocols

The characterization of benzanilide derivatives typically involves a combination of spectroscopic techniques to confirm the structure and purity of the synthesized compounds.[6]

Synthesis and Purification

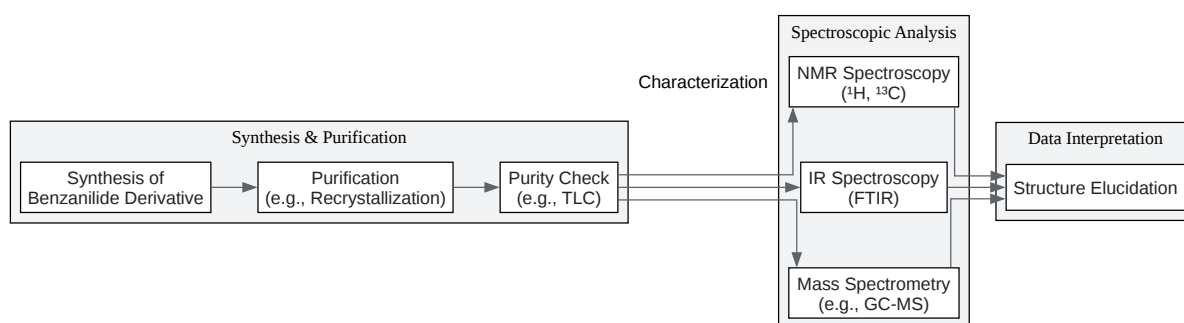
Benzanilide derivatives can be synthesized through various methods, including the reaction of benzoyl chlorides with aniline derivatives.[6] Purification of the synthesized compounds is often achieved through recrystallization, and the purity is assessed using techniques like Thin Layer Chromatography (TLC).[6]

Spectroscopic Analysis

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR spectra are recorded on spectrometers, typically at frequencies like 400 MHz for ^1H NMR.[7][8] Deuterated solvents such as DMSO- d_6 are commonly used.[8] NMR spectroscopy provides detailed information about the chemical environment of the hydrogen and carbon atoms in the molecule.
- **Infrared (IR) Spectroscopy:** FTIR (Fourier-transform infrared) spectroscopy is used to identify the functional groups present in the molecule.[6] Spectra are often recorded using KBr discs or as nujol mulls.[8]
- **Mass Spectrometry (MS):** Mass spectrometry is employed to determine the molecular weight and fragmentation pattern of the compound.[6] Techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) are frequently used.[6] Electron ionization (EI) at a nominal energy of 70 eV is a common method for generating mass spectra.[3]

Visualization of Experimental Workflow

The following diagram illustrates a typical workflow for the synthesis and spectroscopic characterization of a benzanilide derivative.



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Caption: General workflow for the synthesis and spectroscopic analysis of a chemical compound.

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